

An In-depth Technical Guide to RIP2 Kinase Inhibitor 1

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Compound of Interest

Compound Name: *RIP2 kinase inhibitor 1*

CAS No.: *1423186-80-4*

Cat. No.: *B15581532*

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This technical guide provides a comprehensive overview of the structure, function, and experimental evaluation of **RIP2 Kinase Inhibitor 1**, a potent modulator of the receptor-interacting protein kinase 2 (RIPK2). This document is intended for researchers, scientists, and drug development professionals engaged in the study of inflammatory diseases and kinase inhibitor development.

Core Structure and Properties

RIP2 Kinase Inhibitor 1 is chemically identified as 3-(Benzoylamino)-4-methyl-N-[3-(1-methyl-1H-imidazol-2-yl)phenyl]benzamide[1]. Its molecular formula is C₂₅H₂₂N₄O₂, and it has a molecular weight of 410.48 g/mol [1].

Chemical Structure:

While a definitive 2D structure image for this specific inhibitor is not widely available in public databases, its chemical name describes a complex molecule featuring a central N-phenylbenzamide core with benzoylamino, methyl, and methyl-imidazolylphenyl substitutions.

Mechanism of Action and Biological Activity

RIP2 Kinase Inhibitor 1 is a potent inhibitor of the RIPK2 kinase, a key signaling node in the innate immune system. RIPK2 is a serine/threonine/tyrosine kinase that is essential for the signaling pathways initiated by the intracellular pattern recognition receptors NOD1 and NOD2[2][3]. Upon activation by bacterial peptidoglycans, NOD1 and NOD2 recruit RIPK2, leading to its autophosphorylation and subsequent activation of downstream signaling cascades, most notably the NF- κ B and MAPK pathways[2][3][4]. This signaling cascade results in the production of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-8[4].

By inhibiting the kinase activity of RIPK2, **RIP2 Kinase Inhibitor 1** blocks these downstream signaling events. This has been demonstrated by its ability to inhibit NF- κ B activity[1]. The functional consequences of this inhibition include a significant decrease in cancer cell proliferation by up to 70% and the attenuation of intestinal and lung inflammation in rodent models, where it has shown low toxicity[1].

Quantitative Data Summary

The following tables summarize the available quantitative data for **RIP2 Kinase Inhibitor 1** and the well-characterized, publicly documented RIPK2 inhibitor, GSK583, for comparative purposes.

Table 1: In Vitro Potency and Selectivity

Compound	Target	Assay Type	IC50	Binding Affinity (Kd)	Kinase Selectivity
RIP2 Kinase Inhibitor 1	RIPK2	Not Specified	5-10 nM[1]	Not Available	Not Available
GSK583	Human RIPK2	Kinase Activity	5 nM[5]	Not Available	Highly selective over a panel of 300 kinases at 1 µM[5]
Rat RIPK2	Kinase Activity	2 nM[5]	Not Available		
Human Whole Blood (TNF-α)	Cell-based	237 nM[5]	Not Available		
Rat Whole Blood (TNF-α)	Cell-based	133 nM[5]	Not Available		

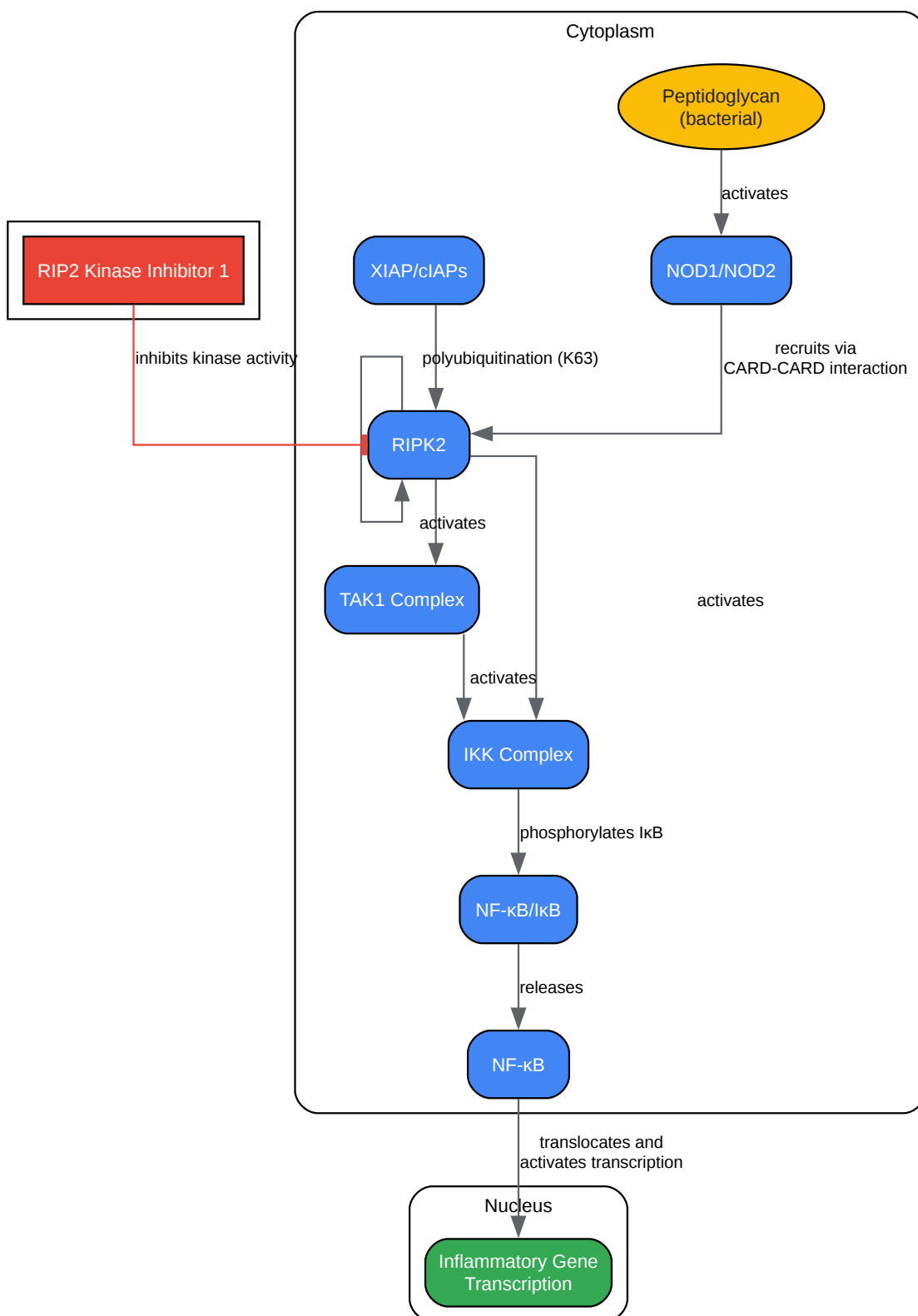
Table 2: Pharmacokinetic Parameters (Rodent Models)

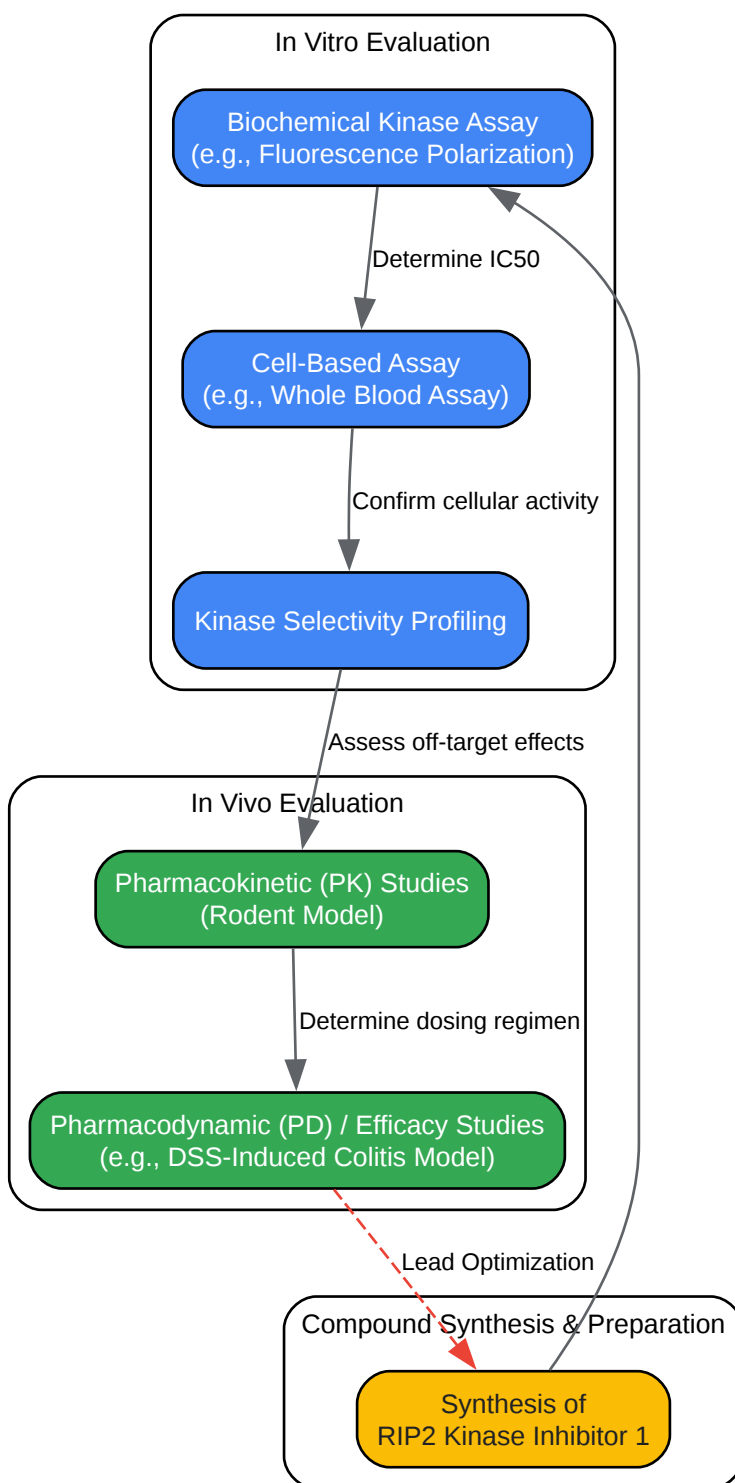
Compound	Species	Dosing Route	Bioavailability	Half-life (t1/2)	Clearance	Volume of Distribution
RIP2 Kinase Inhibitor 1	Rodent	Not Specified	Not Available	Not Available	Not Available	Not Available
GSK583	Rat	Oral	Moderate[6]	Not Available	Low[6]	Moderate[6]
Mouse	Oral	Moderate[6]	Not Available	Low[6]	Moderate[6]	

Signaling Pathways and Experimental Workflows

RIPK2 Signaling Pathway

The following diagram illustrates the central role of RIPK2 in NOD1/2 signaling and its subsequent activation of pro-inflammatory pathways.





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